

In-Depth Safety and Handling Guide for 2-Iodo-5-methoxypyridine

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Compound of Interest

Compound Name: 2-Iodo-5-methoxypyridine

Cat. No.: B1310883

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2-Iodo-5-methoxypyridine** (CAS Number: 163129-79-1), a key intermediate in pharmaceutical and agrochemical synthesis. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its potential hazards, handling procedures, and emergency responses.

Chemical and Physical Properties


A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling and use in a laboratory setting. The table below summarizes the key properties of **2-Iodo-5-methoxypyridine**.

Property	Value	Source
CAS Number	163129-79-1	[1][2]
Molecular Formula	C ₆ H ₆ INO	
Molecular Weight	235.02 g/mol	
Appearance	Solid	
Melting Point	59-60 °C	[1]
Boiling Point	Data not available	
Flash Point	Not applicable	
Form	Solid	

Hazard Identification and Classification

2-Iodo-5-methoxypyridine is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its acute toxicity upon ingestion, skin contact, and inhalation, as well as its potential to cause skin, eye, and respiratory irritation.

GHS Pictogram:

 alt text

Signal Word: Warning[1]

Hazard Statements:

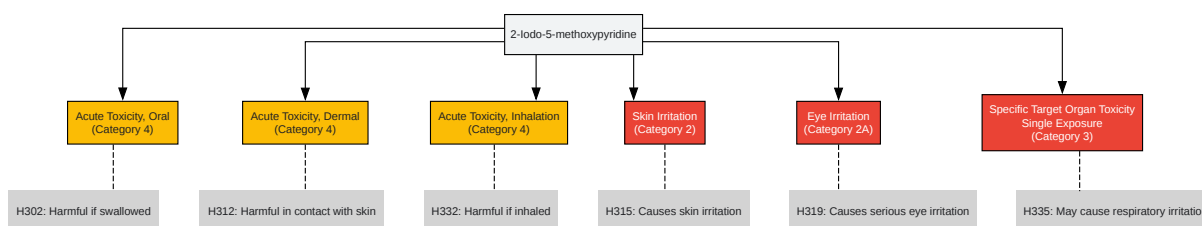
- H302: Harmful if swallowed.[1][2]
- H312: Harmful in contact with skin.[1][2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]

- H332: Harmful if inhaled.[1][2]
- H335: May cause respiratory irritation.[1][2]

Precautionary Statements:

A comprehensive list of precautionary statements can be found in the safety data sheets provided by suppliers. Key recommendations include avoiding breathing dust/fume/gas/mist/vapors/spray, washing skin thoroughly after handling, and using only outdoors or in a well-ventilated area.[1]

GHS Hazard Classification Logical Relationship



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Caption: GHS Hazard Classification for **2-Iodo-5-methoxypyridine**.

Toxicological Information

While the GHS classification indicates the hazardous nature of **2-Iodo-5-methoxypyridine**, detailed quantitative toxicological data, such as LD50 (median lethal dose) values, are not readily available in the public domain. The hazard statements are based on the expected properties of the substance class and available data, which may not always be published in detail.

Experimental Protocols for Safety Assessment

The safety assessment of chemical substances like **2-Iodo-5-methoxypyridine** follows standardized experimental protocols to ensure reproducibility and reliability of the data. The following sections describe the methodologies for key irritation assessments.

Skin Irritation/Corrosion

The potential for a substance to cause skin irritation is typically assessed using the OECD Test Guideline 404: Acute Dermal Irritation/Corrosion.

Methodology:

- **Test Animal:** The albino rabbit is the preferred species for this test.
- **Preparation:** The day before the test, the fur on the dorsal area of the trunk of the animal is clipped.
- **Application:** A small amount of the test substance (0.5 g for solids) is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch and non-irritating tape.
- **Exposure:** The exposure duration is typically 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals (1, 24, 48, and 72 hours after patch removal).
- **Scoring:** The severity of the skin reactions is scored according to a standardized grading system.
- **Classification:** The substance is classified as an irritant based on the mean scores for erythema and edema.

Eye Irritation/Corrosion

To determine the potential for a substance to cause serious eye damage or irritation, the OECD Test Guideline 405: Acute Eye Irritation/Corrosion is employed.

Methodology:

- **Test Animal:** Healthy, adult albino rabbits are used for this test.
- **Application:** A single dose of the test substance (0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for ocular reactions at 1, 24, 48, and 72 hours after instillation. The examination includes an assessment of the cornea, iris, and conjunctivae.
- **Scoring:** Ocular lesions are scored using a standardized system.
- **Reversibility:** The reversibility of any observed effects is also assessed.
- **Classification:** The substance is classified based on the severity and reversibility of the ocular lesions.

Respiratory Irritation

Assessing respiratory irritation is more complex, and a single, universally adopted in-vivo protocol analogous to OECD 404 and 405 is less common. The assessment often involves a weight-of-evidence approach, including:

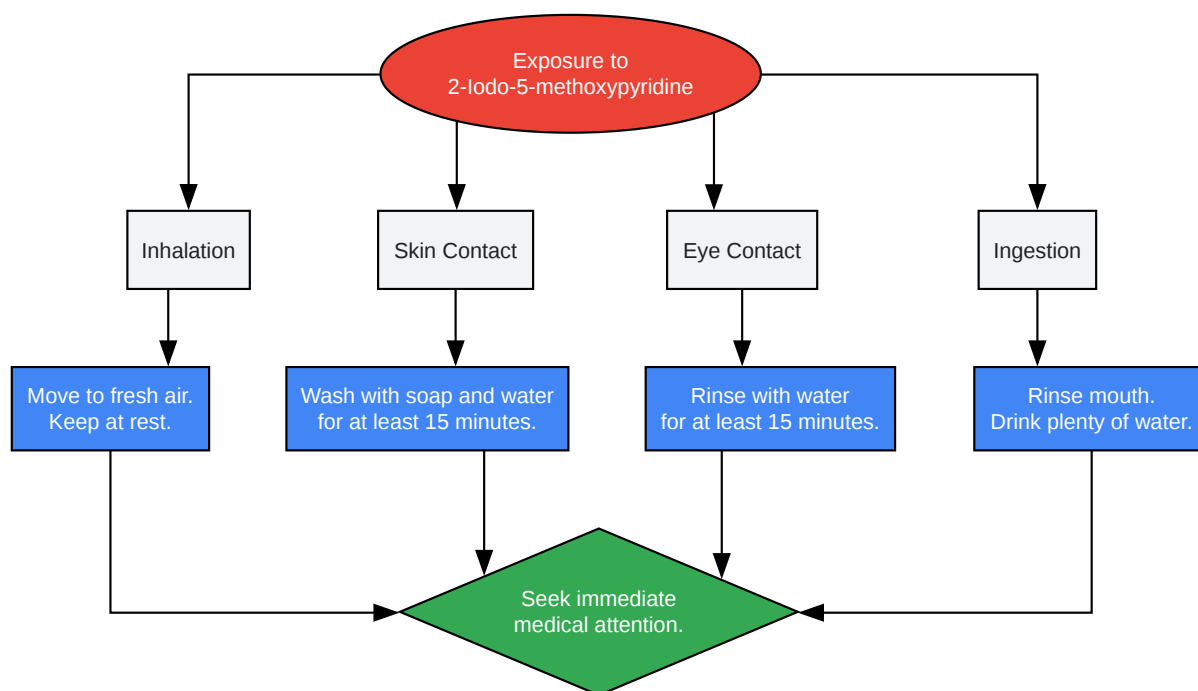
- **In-vitro studies:** Using reconstituted human respiratory tract models to assess cytotoxicity and inflammatory responses.
- **Animal studies:** Inhalation exposure studies in rodents where changes in respiratory parameters (e.g., breathing frequency, tidal volume) are monitored.
- **Quantitative Structure-Activity Relationship (QSAR) models:** Computational models that predict the irritancy potential based on the chemical structure.

First-Aid Measures

In the event of exposure to **2-Iodo-5-methoxypyridine**, immediate and appropriate first-aid measures are crucial.

- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If the individual is not breathing, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation persists, seek medical attention.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
- **Ingestion:** Clean the mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek immediate medical attention.

First-Aid Decision Workflow



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Caption: First-aid decision workflow for exposure to **2-Iodo-5-methoxypyridine**.

Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure to **2-Iodo-5-methoxypyridine**.

- **Handling:** Use in a well-ventilated area or under a chemical fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Avoid the formation of dust and aerosols.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

Stability and Reactivity

2-Iodo-5-methoxypyridine is generally stable under recommended storage conditions. However, it may react with strong oxidizing agents. Hazardous decomposition products are not expected under normal conditions of use.

This guide is intended to provide key safety information for **2-Iodo-5-methoxypyridine**. It is not a substitute for a thorough review of the substance's Safety Data Sheet (SDS) provided by the supplier. Always consult the most current SDS before handling this chemical.

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References

- 1. 2-iodo-5-methoxypyridine | 163129-79-1 [sigmaaldrich.com]
- 2. chemical-label.com [chemical-label.com]
- To cite this document: BenchChem. [In-Depth Safety and Handling Guide for 2-Iodo-5-methoxypyridine]. BenchChem, [2025]. [Online PDF]. Available at:

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